

An In-depth Technical Guide to the Physical and Chemical Properties of Tetraoctyltin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraoctyltin

Cat. No.: B036588

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Introduction

Tetraoctyltin (CAS No. 3590-84-9), also known as tetra-n-octylstannane, is an organotin compound with the chemical formula $C_{32}H_{68}Sn$.^[1] It is characterized by a central tin atom covalently bonded to four octyl groups.^[2] This compound is primarily utilized as an intermediate in the synthesis of other organotin compounds, which serve as stabilizers for PVC, and as catalysts in various chemical reactions.^{[2][3]} While organotin compounds have applications in diverse fields, their toxicological profiles necessitate careful handling and a thorough understanding of their properties, particularly for professionals in drug development and life sciences who may encounter them in the context of their potential biological effects or as environmental contaminants.^{[1][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of **tetraoctyltin**, detailed experimental protocols for its characterization, and a summary of its known reactivity.

Physical and Chemical Properties

The physical and chemical properties of **tetraoctyltin** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

| Property | Value | Reference(s) |
|----------------------|--|--------------|
| Molecular Formula | C32H68Sn | [1][5] |
| Molecular Weight | 571.6 g/mol | [1][5] |
| CAS Number | 3590-84-9 | [1] |
| Appearance | Off-white to yellow oil/liquid | [2][6] |
| Boiling Point | 268 °C at 13 hPa; 224 °C at 1 mm Hg; 549.4 °C at 760 mmHg (calculated) | [6][7][8] |
| Density | 0.98 g/cm ³ at 20 °C | [6][7] |
| Refractive Index | 1.4677 | [6][8] |
| Flash Point | 180 °C (closed cup); 102 °C; 282 °C | [6][7][8] |
| Solubility | Soluble in chloroform; sparingly soluble in ethyl acetate. | [6][8] |
| Vapor Pressure | 0 Pa at 25 °C | [6][8] |
| LogP (Octanol/Water) | 12.87720 (calculated); 9.09 at 22.3°C | [6][8] |
| Storage Temperature | Store below +30°C | [7][8] |

Experimental Protocols

Detailed experimental protocols for the characterization of **tetraoctyltin** are provided below. These are generalized methods applicable to organometallic compounds of this nature.

Synthesis of Tetraoctyltin (Illustrative)

A common method for the synthesis of tetraalkyltin compounds is the reaction of a Grignard reagent with tin tetrachloride.[9]

Materials:

- Magnesium turnings
- 1-Bromooctane
- Anhydrous diethyl ether
- Tin(IV) chloride (SnCl_4)
- Anhydrous sodium sulfate
- Standard laboratory glassware (three-necked flask, reflux condenser, dropping funnel, etc.)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask under an inert atmosphere, magnesium turnings are placed. A solution of 1-bromooctane in anhydrous diethyl ether is added dropwise via a dropping funnel. The reaction is initiated, and the mixture is refluxed until the magnesium is consumed.
- **Reaction with Tin(IV) Chloride:** The Grignard reagent is cooled in an ice bath. A solution of tin(IV) chloride in anhydrous diethyl ether is added dropwise with vigorous stirring.
- **Workup:** After the addition is complete, the reaction mixture is stirred at room temperature for several hours. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The resulting crude product is purified by vacuum distillation to yield **tetraoctyltin** as a clear oil.

Characterization Methods

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organotin compounds.^[1]
^[8]

- ¹H NMR Spectroscopy:
 - Prepare a solution of **tetraoctyltin** (approx. 5-10 mg) in a deuterated solvent (e.g., CDCl₃) in an NMR tube.
 - Acquire the ¹H NMR spectrum on a spectrometer (e.g., 300 or 500 MHz).
 - The spectrum is expected to show characteristic signals for the protons of the octyl chains. The chemical shifts and coupling patterns will confirm the structure.
- ¹³C NMR Spectroscopy:
 - Prepare a more concentrated solution of **tetraoctyltin** (approx. 20-50 mg) in a deuterated solvent in an NMR tube.
 - Acquire the proton-decoupled ¹³C NMR spectrum.
 - The spectrum will show distinct signals for each of the eight carbon atoms in the octyl chains.
- ¹¹⁹Sn NMR Spectroscopy:
 - Prepare a solution of **tetraoctyltin** in a suitable solvent.
 - Acquire the ¹¹⁹Sn NMR spectrum. Tetramethyltin (SnMe₄) is a common external standard.
^[8]
 - The chemical shift of the ¹¹⁹Sn signal provides information about the coordination environment of the tin atom.^[1]

2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

- A small amount of liquid **tetraoctyltin** is placed between two potassium bromide (KBr) plates to form a thin film.
- The IR spectrum is recorded using an FTIR spectrometer.
- The spectrum will exhibit characteristic C-H stretching and bending vibrations of the alkyl chains. The absence of O-H or other functional group signals confirms the purity of the compound.

3. Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound.

- A dilute solution of **tetraoctyltin** is introduced into the mass spectrometer, typically via Gas Chromatography (GC-MS) or direct infusion.
- The mass spectrum is recorded.
- The spectrum will show the molecular ion peak (or fragments corresponding to the loss of octyl groups) and a characteristic isotopic pattern for tin, confirming the elemental composition.

4. Boiling Point Determination

The boiling point can be determined using a micro-boiling point method.^{[3][10]}

- A small amount of **tetraoctyltin** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The temperature is recorded when a steady stream of bubbles emerges from the capillary tube and then just as the liquid re-enters the capillary upon cooling.

5. Density Measurement

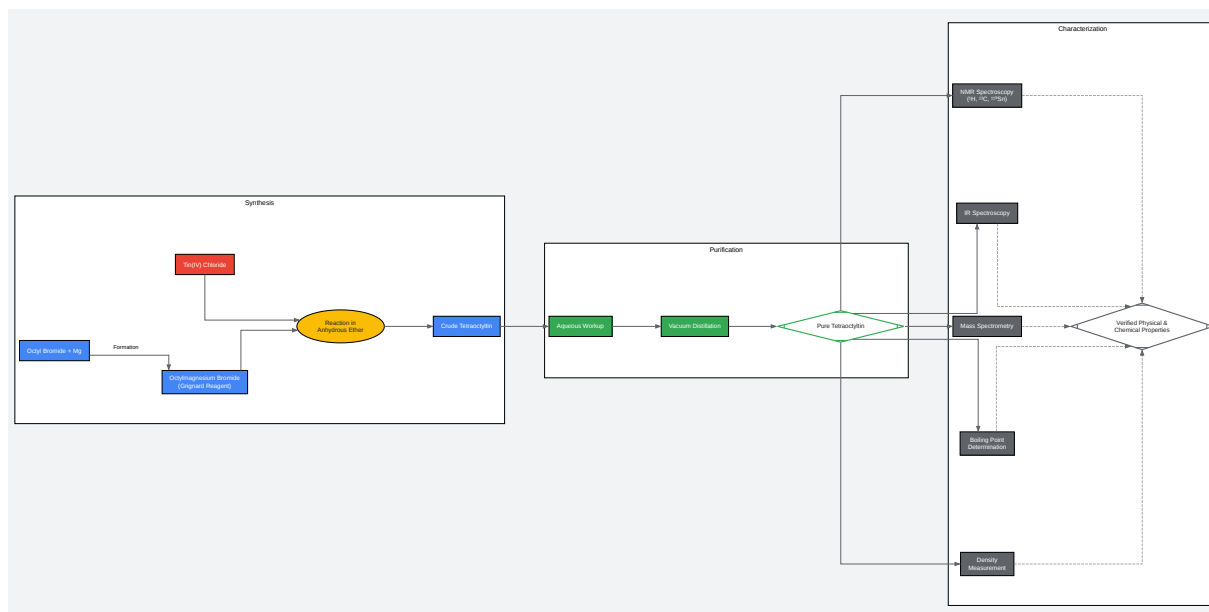
The density of liquid **tetraoctyltin** can be determined by measuring its mass and volume.[\[11\]](#)
[\[12\]](#)

- The mass of a clean, dry pycnometer (or a graduated cylinder) is accurately measured.
- The pycnometer is filled with **tetraoctyltin** to a known volume.
- The mass of the pycnometer containing the liquid is measured.
- The density is calculated by dividing the mass of the liquid by its volume.

Reactivity and Stability

Tetraoctyltin is a stable organotin compound under normal conditions.[\[3\]](#) It is generally unreactive towards water.[\[6\]](#) However, like other tetraalkyltins, it can undergo redistribution reactions with tin halides to form tri-, di-, and mono-organotin halides. It is incompatible with strong oxidizing agents.[\[13\]](#) When heated to decomposition, it may emit toxic fumes of tin oxides.

Mandatory Visualization



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Caption: Synthesis and characterization workflow for **tetraoctyltin**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Tetraoctyltin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b036588#physical-and-chemical-properties-of-tetraoctyltin>]

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